

Technisches Support-Center: Hochreine Destillation und Reinigung von Propylformiat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propyl formate

Cat. No.: B089675

[Get Quote](#)

Dieses Support-Center bietet detaillierte Anleitungen und Antworten auf häufig gestellte Fragen zur Reinigung von Propylformiat und richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Häufig gestellte Fragen (FAQs)

F1: Was sind die wichtigsten physikalischen und chemischen Eigenschaften von Propylformiat? Propylformiat ist eine klare, farblose Flüssigkeit mit einem charakteristischen fruchtigen Geruch.^{[1][2]} Es ist leicht entzündlich und reagiert mit Säuren unter Wärmefreisetzung zu Propanol und Ameisensäure.^{[1][2][3]} Der Kontakt mit starken Oxidationsmitteln oder starken Basen sollte vermieden werden.^{[1][4]}

F2: Welches sind die häufigsten Verunreinigungen in rohem Propylformiat? Die typischen Verunreinigungen hängen von der Synthesemethode ab. Bei der Veresterung von Propylalkohol und Ameisensäure sind die häufigsten Verunreinigungen nicht umgesetzter Propylalkohol, restliche Ameisensäure und Wasser.

F3: Welche Sicherheitsvorkehrungen sind beim Umgang mit Propylformiat zu treffen? Propylformiat ist leicht entzündlich und seine Dämpfe können explosive Gemische mit Luft bilden.^{[2][3]} Es ist als augen- und atemwegsreizend eingestuft.^{[5][6]} Daher ist es unerlässlich, in einem gut belüfteten Bereich zu arbeiten und persönliche Schutzausrüstung (PSA) wie Schutzhandschuhe, Schutzbrille und Laborkittel zu tragen.^{[4][5][7]} Alle Geräte müssen geerdet sein, um statische Entladungen zu verhindern.^[8]

F4: Wie sollte hochreines Propylformiat gelagert werden? Lagern Sie Propylformiat in dicht verschlossenen Behältern an einem kühlen, trockenen und gut belüfteten Ort, entfernt von Hitze, Funken, offenen Flammen und unverträglichen Substanzen wie Oxidationsmitteln und starken Basen.[4][7] Der Lagerbereich sollte für brennbare Flüssigkeiten ausgelegt sein.[7]

Quantitative Daten

Die folgenden Tabellen fassen wichtige quantitative Daten für Propylformiat und seine relevanten Verunreinigungen zusammen.

Tabelle 1: Physikalische Eigenschaften von Propylformiat

Eigenschaft	Wert
CAS-Nummer	110-74-7[5]
Molekülformel	C ₄ H ₈ O ₂ [5]
Molekulargewicht	88.11 g/mol [9]
Siedepunkt	80-81 °C[1][2]
Schmelzpunkt	-93 °C[1][2]
Dichte	0.904 g/mL bei 25 °C[1]
Flammpunkt	-3 °C (geschlossener Tiegel)[9]
Brechungsindex	n _{20/D} 1.375[1]
Wasserlöslichkeit	18.5 g/L bei 20 °C[5]

Tabelle 2: Siedepunkte häufiger Verunreinigungen

Substanz	Siedepunkt (°C)	Anmerkungen
Propylformiat	80-81	Zielprodukt
n-Propanol	97.2	Ausgangsmaterial
Ameisensäure	100.8	Ausgangsmaterial, korrosiv
Wasser	100	Nebenprodukt/Verunreinigung

Detailliertes experimentelles Protokoll

Protokoll zur Reinigung von Propylformiat durch Waschen und fraktionierte Destillation

Dieses Protokoll beschreibt ein Standardverfahren zur Reinigung von Propylformiat.[\[1\]](#)[\[2\]](#)

Materialien:

- Rohes Propylformiat
- Gesättigte wässrige Natriumchlorid (NaCl)-Lösung
- Gesättigte wässrige Natriumbicarbonat (NaHCO_3)-Lösung
- Wasserfreies Magnesiumsulfat (MgSO_4)
- Scheidetrichter
- Destillationsapparatur mit Fraktionierkolonne (z. B. Vigreux-Kolonne)
- Heizmantel, Siedesteinchen oder Magnetrührer
- Geeignete Glaswaren

Verfahren:

- Vorbehandlung: Das rohe Propylformiat in einen Scheidetrichter geben.
- Säureentfernung: Mit einer gesättigten wässrigen NaHCO_3 -Lösung waschen, um restliche Ameisensäure zu neutralisieren. Vorsichtig schütteln und den Trichter regelmäßig entlüften,

um den durch CO₂-Entwicklung entstehenden Druck abzubauen. Die untere wässrige Phase abtrennen und verwerfen.

- Waschen: Anschließend mit einer gesättigten wässrigen NaCl-Lösung waschen, um wasserlösliche Verunreinigungen zu entfernen und die Löslichkeit des Esters in der wässrigen Phase zu verringern. Die wässrige Phase abtrennen.[1][2]
- Trocknen: Die organische Phase in einen trockenen Erlenmeyerkolben überführen und wasserfreies MgSO₄ zugeben. Schwenken und stehen lassen, bis die Flüssigkeit klar ist, was anzeigt, dass das Wasser entfernt wurde.
- Filtrieren: Das Trockenmittel durch Filtration oder Dekantieren von dem getrockneten Propylformiat abtrennen.
- Fraktionierte Destillation: Die getrocknete und gefilterte Flüssigkeit in einen Destillierkolben geben. Einige Siedesteinchen hinzufügen. Die Fraktionierkolonne aufbauen und die Destillation durchführen. Die Fraktion, die bei 80-81 °C siedet, als hochreines Propylformiat auffangen.[1][2]

Diagramme und Arbeitsabläufe

Abbildung 1: Workflow für die Reinigung von Propylformiat.

Leitfaden zur Fehlerbehebung

F5: Problem - Die Reinheit des Endprodukts ist trotz fraktionierter Destillation gering.

- Mögliche Ursache 1: Ineffiziente Fraktionierung. Die verwendete Fraktionierkolonne hat möglicherweise eine unzureichende theoretische Bodenzahl, um Verunreinigungen mit ähnlichen Siedepunkten abzutrennen.
 - Lösung: Verwenden Sie eine effizientere Kolonne (z. B. eine gepackte Kolonne anstelle einer Vigreux-Kolonne) oder erhöhen Sie das Rücklaufverhältnis während der Destillation, um die Trennleistung zu verbessern.
- Mögliche Ursache 2: Vorhandensein eines Azeotrops. Propylformiat kann mit Verunreinigungen wie Wasser oder n-Propanol Azeotrope bilden, die sich durch einfache

Destillation nicht trennen lassen.

- Lösung: Führen Sie vor der Destillation einen gründlichen Trocknungsschritt durch, um Wasser zu entfernen.[\[1\]](#)[\[2\]](#) Bei anderen Azeotropen können alternative Reinigungsmethoden wie die azeotrope Destillation mit einem geeigneten Schleppmittel erforderlich sein.

F6: Problem - Das Endprodukt ist mit Wasser verunreinigt.

- Mögliche Ursache 1: Unvollständige Trocknung. Das Trockenmittel war nicht wirksam genug oder es wurde nicht genügend Zeit für die Trocknung eingeräumt.
 - Lösung: Stellen Sie sicher, dass das Trockenmittel frisch und wasserfrei ist. Verlängern Sie die Kontaktzeit oder verwenden Sie ein wirksameres Trockenmittel.
- Mögliche Ursache 2: Feuchtigkeit aus der Atmosphäre. Die Apparatur war nicht vollständig trocken oder wurde während des Aufbaus atmosphärischer Feuchtigkeit ausgesetzt.
 - Lösung: Trocknen Sie alle Glaswaren vor Gebrauch im Ofen. Führen Sie die Destillation unter einer inerten Atmosphäre (z. B. Stickstoff oder Argon) durch, um den Kontakt mit Luftfeuchtigkeit zu minimieren.

F7: Problem - Geringe Ausbeute nach der Reinigung.

- Mögliche Ursache 1: Produktverlust während der Waschschrifte. Propylformiat hat eine gewisse Löslichkeit in Wasser, was zu Verlusten während der wässrigen Extraktionen führen kann.[\[5\]](#)
 - Lösung: Minimieren Sie das Volumen der wässrigen Waschlösungen. Führen Sie eine Rückextraktion der wässrigen Phasen mit einem kleinen Volumen eines geeigneten organischen Lösungsmittels durch, um gelöstes Produkt zurückzugewinnen.
- Mögliche Ursache 2: Zersetzung während der Destillation. Eine Überhitzung oder das Vorhandensein von sauren/basischen Verunreinigungen kann zur Zersetzung des Esters führen.

- Lösung: Stellen Sie sicher, dass alle sauren Verunreinigungen vor der Destillation neutralisiert und entfernt werden. Führen Sie die Destillation bei der niedrigstmöglichen Temperatur durch (ggf. unter reduziertem Druck) und vermeiden Sie eine Überhitzung des Destillationskolbens.

Abbildung 2: Fehlerbehebungs-Logik bei geringer Produktreinheit.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PROPYL FORMATE | 110-74-7 [chemicalbook.com]
- 2. Cas 110-74-7,PROPYL FORMATE | lookchem [lookchem.com]
- 3. N-PROPYL FORMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. nj.gov [nj.gov]
- 5. Gas detectors and respiratory protection equipments C4H8O2 (propyl formate), CAS number 110-74-7 [en.gazfinder.com]
- 6. propyl formate, 110-74-7 [thegoodsentscompany.com]
- 7. fishersci.es [fishersci.es]
- 8. greenfield.com [greenfield.com]
- 9. Propyl Formate [drugfuture.com]
- To cite this document: BenchChem. [Technisches Support-Center: Hochreine Destillation und Reinigung von Propylformiat]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089675#high-purity-distillation-and-purification-of-propyl-formate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com